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An In-Depth Technical Guide to the Spectroscopic Data of Substituted Nitroimidazoles

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Compound of Interest

Compound Name: 1-(1-Benzyl-5-nitro-1H-imidazol-4-yl)-2-nitroethanone

CAS No.: 69195-97-7

Cat. No.: B1313793

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Introduction

Substituted nitroimidazoles form a cornerstone of medicinal chemistry, renowned for their efficacy as antimicrobial and antiprotozoal agents, with prominent members including metronidazole, tinidazole, and benznidazole.[1][2] Their biological activity is intrinsically linked to their chemical structure, particularly the nitro group and the substitution pattern on the imidazole ring. A thorough understanding of their molecular architecture and electronic properties is paramount for the development of new, more effective analogues and for quality control in pharmaceutical manufacturing. This guide provides a comprehensive overview of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to elucidate the structures of these vital compounds. We will delve into the characteristic spectral signatures of substituted nitroimidazoles, offering insights into the interpretation of their spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy is an unparalleled tool for mapping the connectivity of atoms within a molecule. For substituted nitroimidazoles, both ^1H and ^{13}C NMR provide critical information about the imidazole ring protons and carbons, as well as the nature and position of substituents.

^1H NMR Spectroscopy

The proton NMR spectra of substituted nitroimidazoles are characterized by signals corresponding to the protons on the imidazole ring and the substituent groups. The chemical shifts of the imidazole protons are influenced by the electron-withdrawing nature of the nitro group and the electronic effects of other substituents.

For instance, in the ^1H NMR spectrum of secnidazole, the signal for the imidazole ring proton (CH) appears between δ 8.00–8.19 ppm.[3] The protons of the substituent groups also provide valuable structural information. For example, in a series of newly synthesized N-(2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethyl)benzamides, the methyl protons of the imidazole ring consistently appear as a singlet around δ 2.35 ppm.[4] The methylene protons of the ethyl linker exhibit characteristic splitting patterns and chemical shifts that can confirm their connectivity.[4]

^{13}C NMR Spectroscopy

The ^{13}C NMR spectra offer complementary information about the carbon framework. The chemical shifts of the imidazole ring carbons are particularly diagnostic. For 2-nitroimidazole, the carbon atoms of the imidazole ring can be observed in the spectrum.[5][6] Similarly, for 4-nitroimidazole and 2-methyl-4-nitroimidazole, distinct signals for the imidazole carbons are present.[7][8] The position of the nitro group and other substituents significantly impacts the chemical shifts of the ring carbons, allowing for the differentiation of isomers. For example, the carbon attached to the nitro group will be significantly deshielded.

A study on ferrocenyl imidazole derivatives, including a 2-nitroimidazole derivative, reported characteristic resonances for the imidazole C5/C6 carbons in the range of 124.87-132.43 ppm.[9]

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. In substituted nitroimidazoles, the most prominent and diagnostic absorption bands are those associated with the nitro group.

The asymmetric and symmetric stretching vibrations of the nitro group (NO_2) typically appear in the regions of $1500\text{--}1560\text{ cm}^{-1}$ and $1345\text{--}1385\text{ cm}^{-1}$, respectively. For example, in metronidazole, the $\text{N}=\text{O}$ asymmetric stretching is observed at 1479 cm^{-1} , while a peak at 1356 cm^{-1} is also attributed to $\text{N}=\text{O}$ stretching.^[10] Similarly, for tinidazole, the $\text{N}=\text{O}$ asymmetric stretching appears around 1508 cm^{-1} .^[11]

Other important vibrations include:

- $\text{C}=\text{C}$ and $\text{C}=\text{N}$ stretching of the imidazole ring, typically observed in the $1500\text{--}1600\text{ cm}^{-1}$ region.^{[10][11]}
- C-H stretching of the aromatic ring and alkyl substituents, usually found around $2900\text{--}3100\text{ cm}^{-1}$.^{[10][11]}
- C-N stretching, which can be seen around $1000\text{--}1100\text{ cm}^{-1}$.^[10]
- O-H stretching if a hydroxyl group is present in the substituent, appearing as a broad band around $3200\text{--}3600\text{ cm}^{-1}$.^[12]

The precise positions of these bands can be influenced by the overall molecular structure and intermolecular interactions.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation Patterns

Mass spectrometry is an indispensable tool for determining the molecular weight of a compound and gaining insights into its structure through fragmentation analysis.

Molecular Ion and Fragmentation

In electron ionization (EI) mass spectrometry, nitroaromatic compounds generally exhibit a prominent molecular ion peak (M^+) due to the charge-stabilizing ability of the aromatic ring.[13] [14] The fragmentation patterns of substituted nitroimidazoles are often complex but can provide valuable structural information. Common fragmentation pathways involve the loss of the nitro group (NO_2) or parts of the substituent side chain.[15]

For example, the fragmentation of metronidazole is more complex than that of nimorazole, producing a larger number of different ion fragments.[15] In a study of several nitroimidazoles, including metronidazole, tinidazole, and ornidazole, the protonated molecular ions ($[M+H]^+$) were readily observed using electrospray ionization (ESI).[16] The fragmentation of these ions in tandem mass spectrometry (MS/MS) produced characteristic product ions. For instance, metronidazole ($[M+H]^+$ at m/z 172.1) yielded fragment ions at m/z 128.0 and 81.9.[16] Tinidazole ($[M+H]^+$ at m/z 248.1) fragmented to ions at m/z 128.0 and 92.8.[16]

The mass spectrum of benznidazole shows a characteristic peak for the positive ion at m/z 261.09.[17]

High-Resolution Mass Spectrometry (HRMS)

HRMS provides highly accurate mass measurements, allowing for the determination of the elemental composition of the molecular ion and its fragments. This is crucial for confirming the chemical formula of a newly synthesized nitroimidazole derivative and for distinguishing between compounds with the same nominal mass.

Experimental Protocol: Spectroscopic Analysis of a Substituted Nitroimidazole

This section outlines a general workflow for the comprehensive spectroscopic characterization of a novel substituted nitroimidazole.

1. Sample Preparation:

- NMR: Dissolve 5-10 mg of the purified compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). Add a small amount of tetramethylsilane (TMS) as an internal standard.

- IR: For solid samples, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a thin disk. Alternatively, for both solid and liquid samples, attenuated total reflectance (ATR) can be used.
- MS: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile for ESI-MS analysis.

2. Data Acquisition:

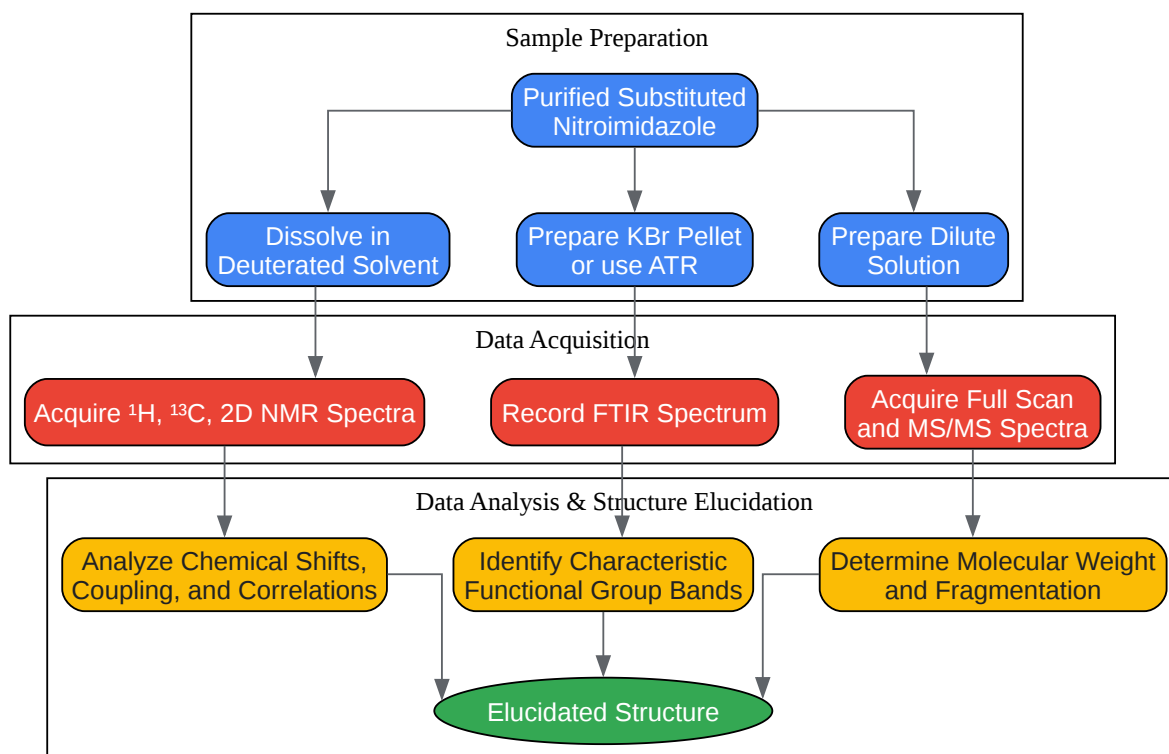
- NMR: Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard acquisition parameters should be used, and further 2D NMR experiments (e.g., COSY, HSQC, HMBC) can be performed to aid in structure elucidation.
- IR: Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1} .
- MS: Introduce the sample solution into the mass spectrometer via direct infusion or coupled to a liquid chromatograph (LC-MS). Acquire full scan mass spectra to determine the molecular weight and tandem mass spectra (MS/MS) to study the fragmentation patterns.

3. Data Analysis and Interpretation:

- NMR: Analyze the chemical shifts, integration, and coupling patterns in the ^1H NMR spectrum to assign protons to specific positions in the molecule. Use the ^{13}C NMR spectrum to identify all unique carbon environments. Correlate the ^1H and ^{13}C data using 2D NMR spectra to build the molecular structure.
- IR: Identify the characteristic absorption bands corresponding to the key functional groups, particularly the nitro group, and correlate them with the proposed structure.
- MS: Determine the molecular weight from the molecular ion peak. Propose fragmentation pathways based on the observed fragment ions in the MS/MS spectrum to confirm the connectivity of the molecule.

Visualizing Spectroscopic Analysis Workflow

The following diagram illustrates the typical workflow for the spectroscopic characterization of a substituted nitroimidazole.



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